

# Alfacalcidol Impurity C: A Comprehensive Physicochemical Analysis

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## Compound of Interest

Compound Name: *Impurity C of Alfacalcidol*

Cat. No.: *B15540815*

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This technical guide provides an in-depth overview of the known physicochemical properties of Alfacalcidol Impurity C, a critical substance for consideration in the development and quality control of Alfacalcidol-based pharmaceuticals. This document compiles available data on its chemical identity, physical characteristics, and spectral properties, and outlines detailed experimental protocols for its analysis.

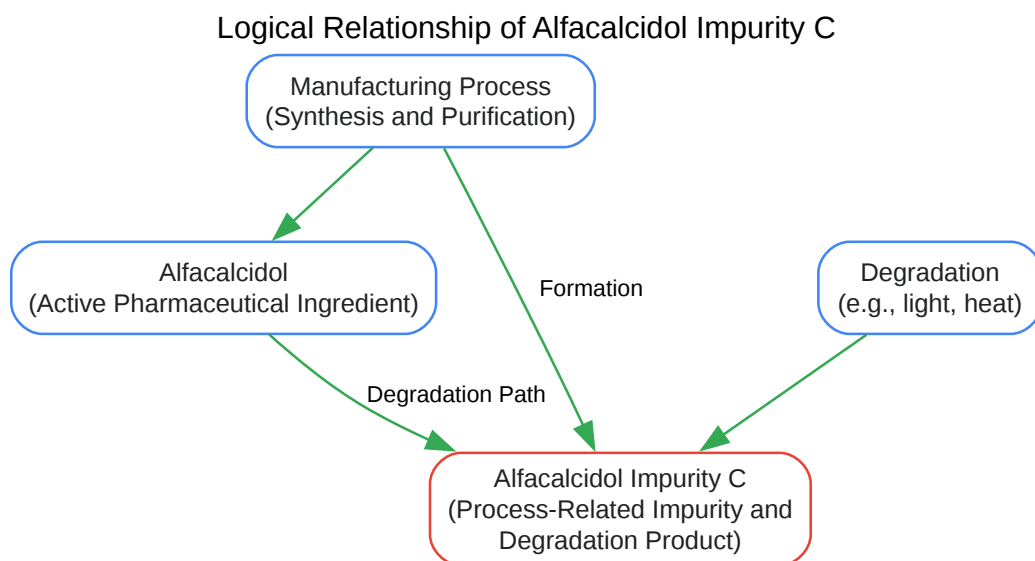
## Chemical Identity and Physical Properties

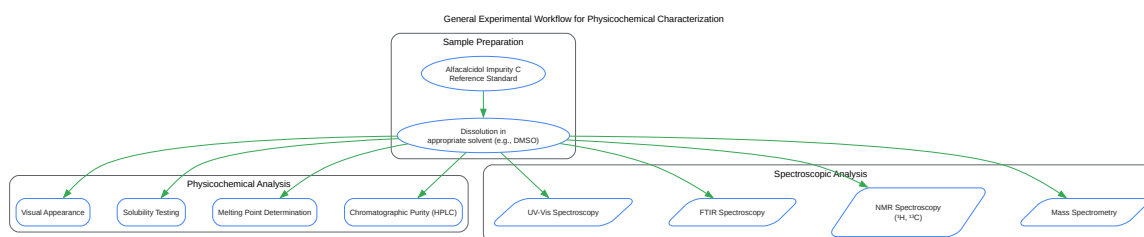
Alfacalcidol Impurity C is a recognized impurity of Alfacalcidol, a synthetic analog of vitamin D3. [1][2] Its formation is monitored during the manufacturing process to ensure the purity and safety of the final drug product.[3] The fundamental physicochemical properties of Alfacalcidol Impurity C are summarized in the table below.

Property	Value	References
IUPAC Name	(10R,13R,14R)-7-[(3S,5R)-3,5-dihydroxy-2-methylcyclohexen-1-yl]-14-methyl-13-[(2R)-6-methylheptan-2-yl]-4-phenyl-2,4,6-triazatetracyclo[7.7.0.0 <sup>2</sup> , <sup>6</sup> .0 <sup>10</sup> , <sup>14</sup> ]hexadec-8-ene-3,5-dione	[4]
Synonyms	pre-Alfacalcidol PTAD Adduct	[2]
CAS Number	82266-85-1	[5][6]
Molecular Formula	C <sub>35</sub> H <sub>49</sub> N <sub>3</sub> O <sub>4</sub>	[5][7]
Molecular Weight	575.78 g/mol	[4][8]
Appearance	Powder	[6]
Solubility	Soluble in DMSO (6.67 mg/mL)	[6][8]
Melting Point	Not publicly available.	
Boiling Point	Not publicly available.	
Storage Conditions	Desiccate at -20°C	[6]

## Logical Relationship and Formation Pathway

Alfacalcidol Impurity C is understood to be a process-related impurity and a potential degradation product of Alfacalcidol. Its structure suggests it is an adduct formed from a reaction involving a precursor or a degraded form of Alfacalcidol. The control of this impurity is a critical aspect of quality assurance in the manufacturing of Alfacalcidol.





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